"Nano-preparation of compound sodium nitrophenolate for enhanced uptake"

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Compound of Interest

Compound Name:	*Sodium 2-nitrophenolate*
CAS No.:	*36729-73-4*
Cat. No.:	*B7771937*

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Nano-Engineered Delivery of Compound Sodium Nitrophenolate (CSN)

Chitosan-Mediated Ionic Gelation for Enhanced Foliar Uptake

Executive Summary

Compound Sodium Nitrophenolate (CSN)—a synergistic mixture of sodium 5-nitroguaiacolate, sodium ortho-nitrophenolate, and sodium para-nitrophenolate—is a potent biostimulant used to accelerate cellular protoplasm flow and gene expression in crops.[1][2] However, its efficacy is frequently compromised by cuticular repulsion (due to the anionic nature of the phenols against the anionic leaf surface) and rapid environmental runoff.

This Application Note details a protocol for the nano-encapsulation of CSN using a Chitosan-Tripolyphosphate (CS-TPP) ionic gelation system. By engineering a cationic, mucoadhesive nanoparticle (100–200 nm), researchers can invert the surface charge of the delivery system, facilitating electrostatic adhesion to the leaf cuticle and enhancing stomatal infiltration.

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Part 1: Scientific Rationale & Mechanism[3]

The Challenge: The Anionic Barrier

Leaf cuticles are predominantly hydrophobic and carry a net negative charge due to pectic residues. CSN, being a sodium salt mixture, dissociates into nitrophenolate anions in solution.

- Problem: Negative-on-Negative electrostatic repulsion prevents adhesion.
- Result: High runoff rates and low bioavailability.

The Solution: Cationic Chitosan Nanocarriers

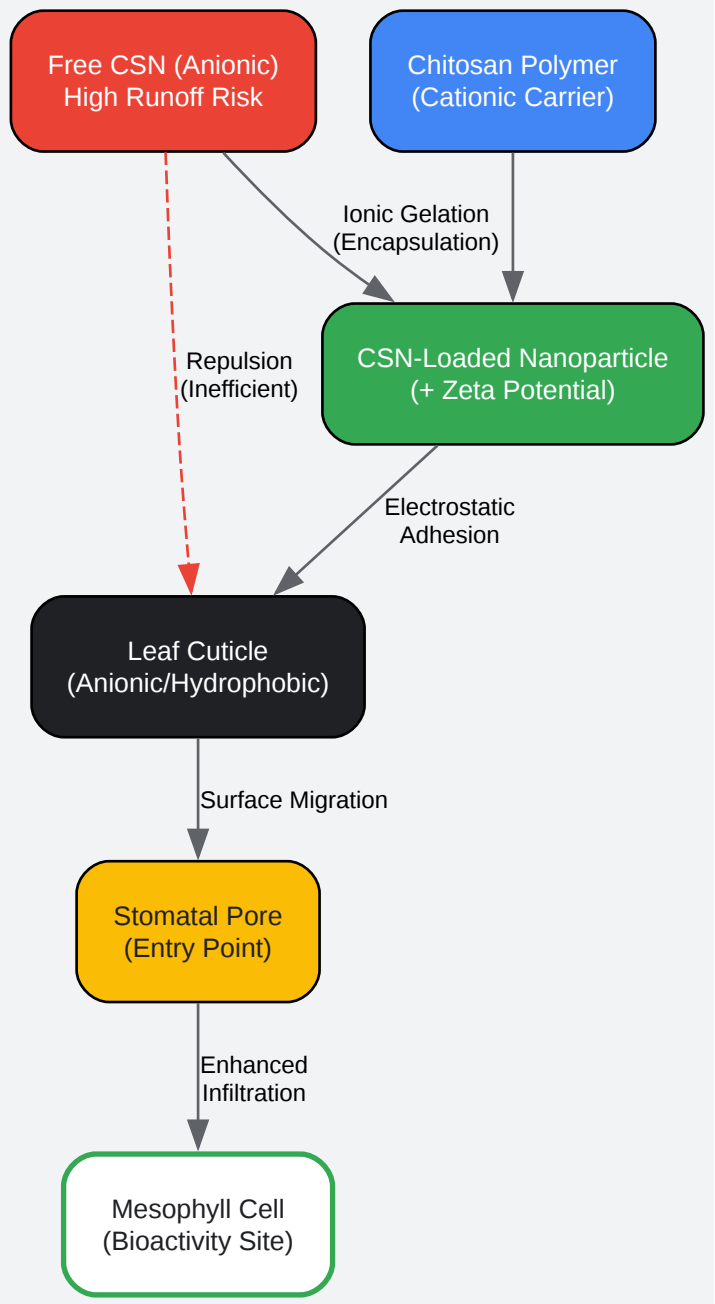
We utilize Chitosan, a deacetylated derivative of chitin. In acidic media (pH < 6.0), the amine groups (

) of chitosan protonate to

.

- Encapsulation: The cationic chitosan chains cross-link with the anionic Tripolyphosphate (TPP) and the anionic Nitrophenolate molecules via electrostatic interaction.
- Delivery: The resulting nanoparticle carries a positive Zeta potential (+30 mV to +50 mV), allowing it to bind strongly to the negatively charged leaf surface, prolonging contact time and facilitating diffusion through stomatal pores.

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Figure 1: Mechanism of Action. Transitioning from anionic repulsion (Red dashed) to cationic adhesion (Green path).

Part 2: Materials & Experimental Design[3]

Reagents

- Active Ingredient (AI): Compound Sodium Nitrophenolate (98% TC).

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- Composition: Na-5-nitroguaiacolate (16.3%), Na-o-nitrophenolate (32.6%), Na-p-nitrophenolate (49.1%).[1]

- Polymer: Low Molecular Weight Chitosan (LMW-CS), Deacetylation degree > 85%.
- Crosslinker: Sodium Tripolyphosphate (TPP).
- Solvent: Acetic Acid (1% v/v).
- Buffer: Phosphate Buffered Saline (PBS), pH 7.4.

Equipment

- High-speed homogenizer or Magnetic stirrer (1000 rpm capability).
- Ultracentrifuge (cooling capacity required).
- Dynamic Light Scattering (DLS) analyzer (e.g., Malvern Zetasizer).
- HPLC-UV system (C18 column).

Part 3: Protocol 1 - Synthesis of CSN-Chitosan Nanoparticles

Methodology: Ionic Gelation (Spontaneous Self-Assembly)

Step 1: Preparation of Chitosan Solution (Phase A)

- Dissolve 2.0 mg/mL Low MW Chitosan in 1% (v/v) aqueous acetic acid.
- Stir magnetically overnight at room temperature to ensure complete hydration.
- Adjust pH to 4.8–5.0 using 1M NaOH. Critical: pH > 6 causes chitosan precipitation; pH < 4 may degrade the nitrophenolates.
- Filter through a 0.45 µm membrane to remove aggregates.

Step 2: Preparation of CSN-TPP Solution (Phase B)

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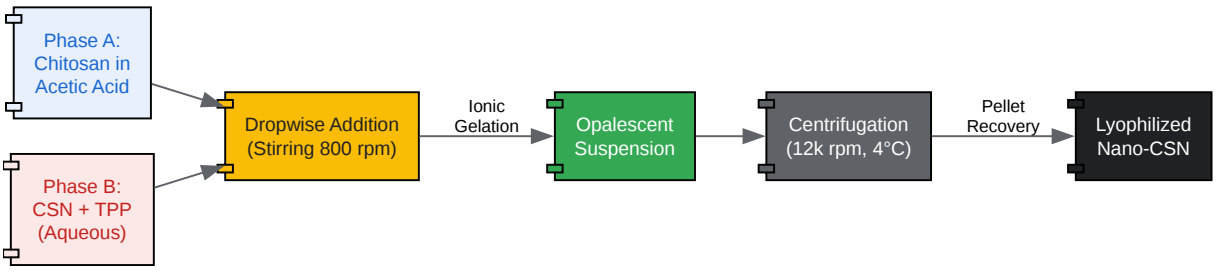
- Dissolve 1.0 mg/mL Sodium Tripolyphosphate (TPP) in deionized water.
- Add Compound Sodium Nitrophenolate to the TPP solution to achieve a final CSN concentration of 0.5 mg/mL.
- Ensure the solution is clear (CSN is highly water-soluble).

Step 3: Nanoparticle Formation

- Place Phase A (Chitosan) on a magnetic stirrer at 800 rpm.
- Add Phase B (CSN-TPP) dropwise into Phase A using a syringe pump (rate: 0.5 mL/min).
  - Ratio: Maintain a Chitosan:TPP mass ratio of approximately 3:1 to 5:1 for optimal stability.
- Observe the solution turning from clear to slightly opalescent (Tyndall effect), indicating nanoparticle formation.
- Continue stirring for 30 minutes to stabilize the cross-linking.

Step 4: Purification

- Centrifuge the suspension at 12,000 rpm for 30 minutes at 4°C.
- Collect the supernatant (for HPLC analysis of free drug).
- Resuspend the pellet in deionized water or lyophilize (freeze-dry) for long-term storage using 5% mannitol as a cryoprotectant.



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Figure 2: Step-by-step synthesis workflow for CSN-loaded Chitosan Nanoparticles.

Part 4: Protocol 2 - Characterization & Validation[4]

1. Physicochemical Characterization

Analyze the resuspended nanoparticles using Dynamic Light Scattering (DLS).

Parameter	Target Specification	Significance
Particle Size	100 – 250 nm	Optimal for stomatal entry (stomata aperture is ~10–20 µm, but smaller particles diffuse deeper).
PDI (Polydispersity)	< 0.3	Indicates a uniform formulation; >0.4 implies aggregation.
Zeta Potential	+25 mV to +50 mV	High positive charge ensures stability (repulsion) and leaf adhesion.

2. Entrapment Efficiency (EE) Calculation

Analyze the supernatant from Step 4 (Purification) using HPLC to find the amount of unencapsulated (free) CSN.

HPLC Conditions:

- Column: C18 Reverse Phase (250 mm × 4.6 mm, 5 µm).
- Mobile Phase: Methanol : Water (60:40 v/v) containing 0.1% H3PO4.
- Wavelength: 335 nm (Isosbestic point for nitrophenolates).
- Flow Rate: 1.0 mL/min.[3]

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Calculation:

Part 5: Protocol 3 - Ex Vivo Foliar Uptake Assay

Objective: To quantify the enhanced penetration of Nano-CSN vs. Bulk CSN.

Experimental Setup:

- Plant Material: Use standardized Phaseolus vulgaris (Bean) or Arabidopsis leaves (4 weeks old).
- Treatment Groups:
  - Group A: Bulk CSN Solution (0.5 mg/mL).
  - Group B: Nano-CSN Suspension (0.5 mg/mL equivalent).
  - Control: Water.

Procedure:

- Application: Apply 100 µL of treatment to the adaxial (upper) surface of the leaf using a micropipette. Spread gently.
- Incubation: Keep plants at 25°C, 60% humidity for 4 hours.
- Wash (Removal of Surface Residue):
  - Rinse the leaf surface 3x with 5 mL of Ethanol:Water (1:1) to remove non-absorbed CSN. Collect this as "Surface Wash."
- Extraction (Internalized CSN):
  - Flash-freeze the washed leaf in liquid nitrogen.
  - Grind to a fine powder.
  - Extract with 2 mL Methanol under sonication for 15 mins.

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- Centrifuge and filter the supernatant.

- Quantification: Inject the internal extract into HPLC.

Success Criteria:

- Group B (Nano) should show a 30–50% increase in internal CSN concentration compared to Group A (Bulk).

Part 6: Troubleshooting & Expert Insights

- Issue: Precipitation during mixing.
  - Cause: pH is too high (Chitosan deprotonates) or TPP concentration is too high (charge neutralization).
  - Fix: Ensure Chitosan solution pH is < 5.0. Reduce TPP concentration to adjust the CS:TPP ratio to 4:1.
- Issue: Low Entrapment Efficiency.
  - Cause: CSN is highly water-soluble and leaks out of the hydrogel matrix.
  - Fix: Increase Chitosan concentration to 3 mg/mL to create a denser mesh. Alternatively, freeze-dry immediately after synthesis.
- Issue: Leaf Burn (Phytotoxicity).
  - Cause: Acetic acid residue.
  - Fix: Dialyze the nanoparticle suspension against distilled water for 12 hours before application to remove excess acetic acid.

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